

A Comparative Analysis of Methoxyacetic Acid and its Precursor, 2-Methoxyethanol

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Compound of Interest

Compound Name: *Methoxyacetic Acid*

Cat. No.: *B166299*

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An essential guide for researchers, scientists, and drug development professionals detailing the physicochemical properties, metabolism, toxicity, and applications of **Methoxyacetic Acid** and its parent compound, 2-Methoxyethanol.

This guide provides a comprehensive comparison of **Methoxyacetic Acid** (MAA) and 2-methoxyethanol (2-ME), also known as ethylene glycol monomethyl ether (EGME). While structurally related, their metabolic relationship is a critical determinant of their distinct toxicological profiles. 2-Methoxyethanol is metabolized in vivo to **Methoxyacetic Acid**, which is largely responsible for the observed adverse health effects.^{[1][2][3]} This guide will delve into the experimental data that elucidates the properties and biological activities of these two compounds.

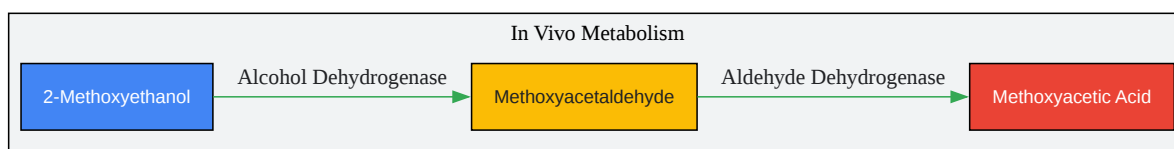
Physicochemical Properties

A fundamental understanding of the physicochemical characteristics of MAA and 2-ME is crucial for their handling, application, and comprehension of their biological fate. Both are colorless liquids, but they differ significantly in their acidity and boiling points.

| Property | Methoxyacetic Acid | 2-Methoxyethanol |
|---------------------|--|--|
| CAS Number | 625-45-6[4] | 109-86-4[2] |
| Molecular Formula | C ₃ H ₆ O ₃ [4] | C ₃ H ₈ O ₂ [2] |
| Molar Mass | 90.08 g/mol [4] | 76.09 g/mol [2] |
| Appearance | Clear, colorless, viscous liquid[4] | Clear, colorless liquid[2] |
| Odor | Pungent[4] | Ether-like[2] |
| Melting Point | 7-9 °C[4] | -85 °C[2] |
| Boiling Point | 202-204 °C[4] | 124-125 °C[2] |
| Density | 1.177 g/cm ³ [5] | 0.965 g/cm ³ [2] |
| Solubility in Water | Soluble[4] | Miscible[2] |
| pKa | 3.57[4] | Not Applicable |

Metabolic Pathway

The primary metabolic pathway of 2-methoxyethanol involves its oxidation to **methoxyacetic acid**. This biotransformation is a critical aspect of its toxicology, as the metabolite is the primary mediator of adverse effects.



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Metabolic conversion of 2-Methoxyethanol to **Methoxyacetic Acid**.

Comparative Toxicity

The toxicity of 2-methoxyethanol is primarily attributed to its metabolic conversion to **methoxyacetic acid**.^{[1][3]} MAA exhibits significant reprotoxic and developmental toxicity.^[4]

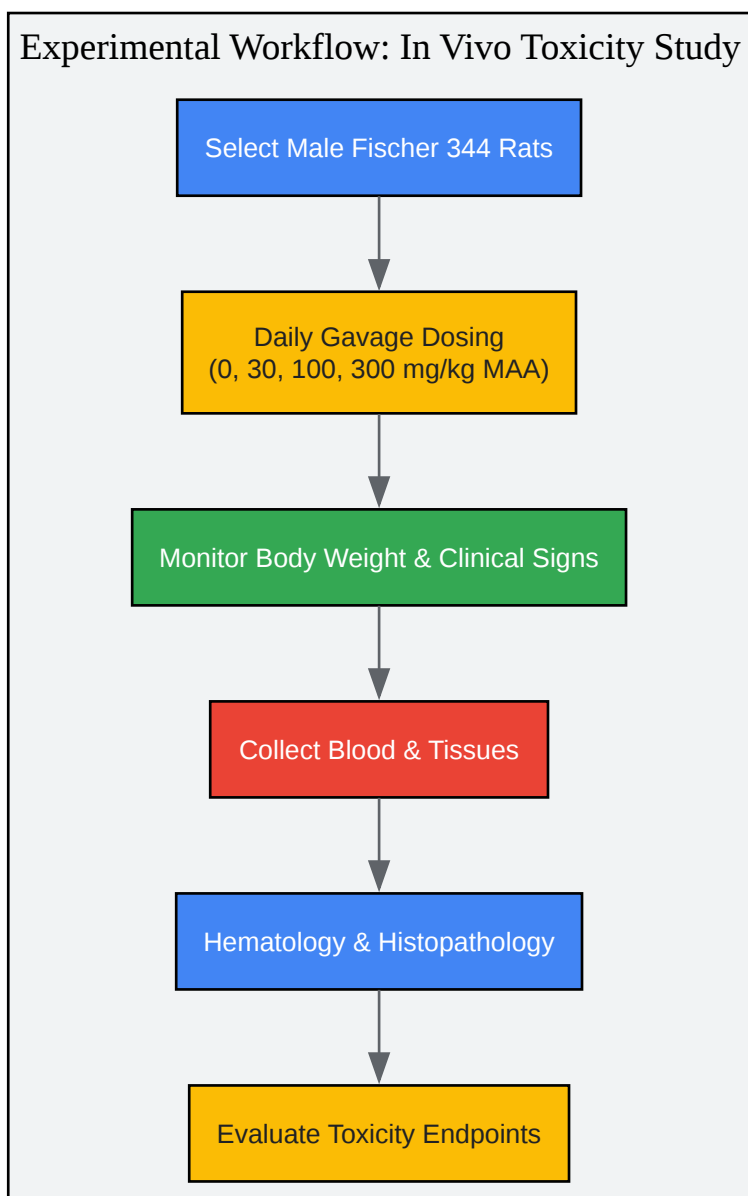
| Endpoint | Methoxyacetic Acid | 2-Methoxyethanol |
|------------------------|---|--|
| Primary Target Organs | Testes, bone marrow, thymus ^{[1][3]} | Testes, bone marrow, central nervous system ^{[2][6]} |
| Reproductive Toxicity | May impair fertility and cause harm to the unborn child ^{[4][7]} | Potential to cause adverse reproductive effects ^[6] |
| Developmental Toxicity | Teratogen in animal studies ^[8] | Teratogen in animal studies ^[6] |
| Acute Oral LD50 (Rats) | 1000-1500 mg/kg bw ^[7] | Not specified in the provided results |
| Other Toxic Effects | Corrosive, causes skin burns and corneal damage ^{[1][5]} | Irritation of eyes, nose, and throat; can damage the liver and kidneys ^{[6][9]} |

Experimental Protocols

In Vivo Toxicity Study in Rats (Gavage)

This protocol is based on a study investigating the toxicity of **Methoxyacetic Acid** in male Fischer 344 rats.^{[1][3]}

- Animal Model: Male Fischer 344 rats.
- Dosing: **Methoxyacetic acid** administered daily by gavage at doses of 0, 30, 100, or 300 mg/kg for eight days.^{[1][3]}
- Parameters Monitored: Body weight, testicular degeneration, thymus size, bone marrow cellularity, and hematological parameters (red and white blood cell counts, hemoglobin, packed cell volume).^{[1][3]}
- Endpoint Analysis: Histopathological examination of target organs and statistical analysis of quantitative data.



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Workflow for an in vivo toxicity study of **Methoxyacetic Acid**.

Applications

While 2-methoxyethanol has been used as a solvent in various industrial applications, its use has declined due to its toxicity.[10][11] **Methoxyacetic acid** has more specialized applications, including as a precursor in the synthesis of fungicides.[4]

| Compound | Applications |
|--------------------|---|
| Methoxyacetic Acid | - Precursor to fungicides like oxadixyl and mefenoxam.[4]- Used in zebrafish embryotoxicity tests.[12]- Formerly used as a disinfectant and biocide.[4] |
| 2-Methoxyethanol | - Solvent for varnishes, dyes, and resins.[2][10]- Additive in airplane deicing solutions.[2]- Component in industrial cleaners and printing inks.[11] |

Conclusion

The comparison between **Methoxyacetic Acid** and its parent compound, 2-methoxyethanol, underscores the critical role of metabolism in determining the toxicological properties of a chemical. While 2-methoxyethanol itself has industrial applications as a solvent, its in vivo conversion to the more toxic **Methoxyacetic Acid** is a significant concern for human health. **Methoxyacetic Acid**, on the other hand, has more limited and specialized applications, primarily as a chemical intermediate. For researchers and professionals in drug development, a thorough understanding of this metabolic relationship is paramount for risk assessment and the development of safer alternatives.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. 2-Methoxyethanol - Wikipedia [en.wikipedia.org]
- 3. Toxicity of methoxyacetic acid in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Methoxyacetic acid - Wikipedia [en.wikipedia.org]
- 5. METHOXYACETIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

- 6. Glycol Ethers 2-Methoxyethanol & 2-Ethoxyethanol (83-112) | NIOSH | CDC [cdc.gov]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 8. Attenuation of 2-methoxyethanol and methoxyacetic acid-induced digit malformations in mice by simple physiological compounds: implications for the role of further metabolism of methoxyacetic acid in developmental toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. nj.gov [nj.gov]
- 10. 2-Methoxyethanol [chemeurope.com]
- 11. gneebio.com [gneebio.com]
- 12. Methoxyacetic acid | 625-45-6 [chemicalbook.com]
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